

3-(3-Bromophenyl)propanenitrile CAS number

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 3-(3-Bromophenyl)propanenitrile

CAS No.: 376646-63-8

Cat. No.: B1273805

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An In-Depth Technical Guide to **3-(3-Bromophenyl)propanenitrile** (CAS: 376646-63-8) for Advanced Research Applications

Executive Summary

3-(3-Bromophenyl)propanenitrile is a versatile bifunctional organic building block of significant interest to the pharmaceutical and materials science sectors. Its structure, featuring a propanenitrile chain attached to a brominated phenyl ring, offers two distinct and highly reactive sites for chemical modification. The bromine atom serves as a classical handle for palladium-catalyzed cross-coupling reactions, enabling the construction of complex carbon-carbon and carbon-heteroatom bonds. Concurrently, the nitrile group is a valuable synthetic precursor that can be readily transformed into primary amines, carboxylic acids, or ketones. This guide provides a senior-level perspective on the core attributes of this compound, detailing its physicochemical properties, a robust and logical synthetic protocol, comprehensive analytical characterization strategies, and its strategic application in modern drug discovery.

Compound Identification and Physicochemical Properties

Precise identification is the foundation of reproducible science. **3-(3-Bromophenyl)propanenitrile** is unambiguously identified by its CAS number, 376646-63-8.^[1]^[2]^[3]^[4] Its key identifiers and properties are summarized below.

Table 1: Chemical Identifiers and Properties

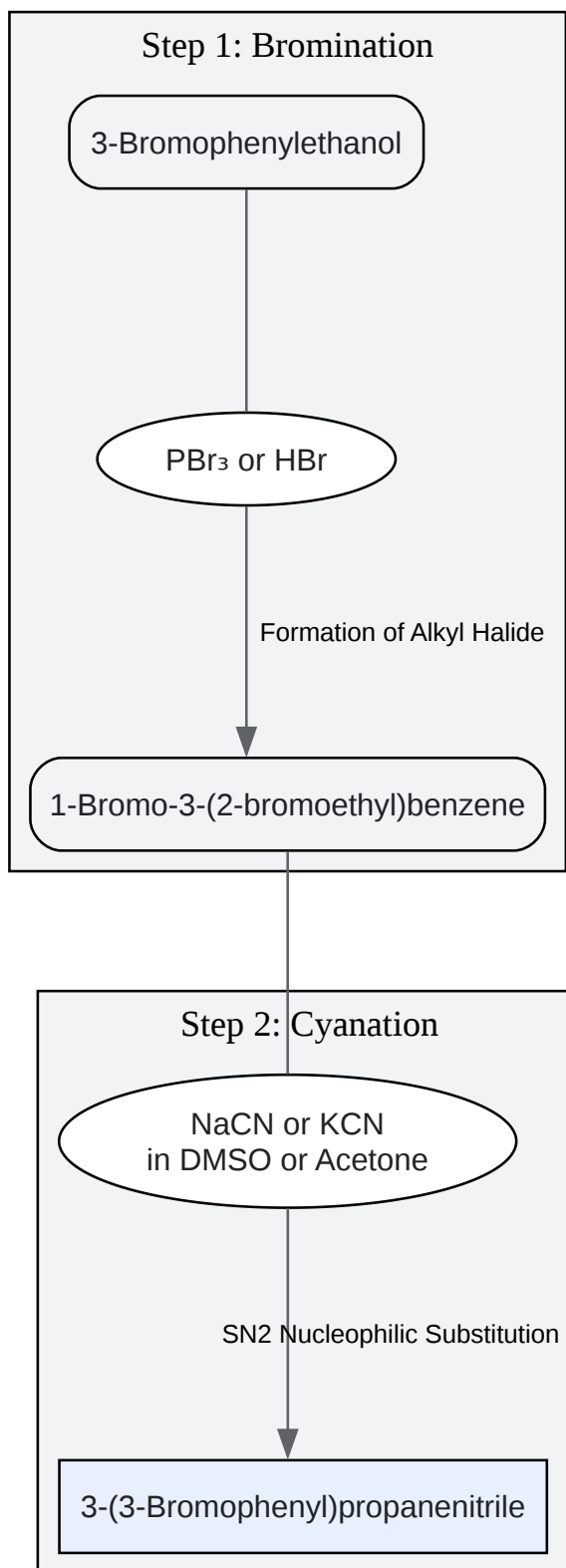
Property	Value	Source(s)
CAS Number	376646-63-8	^[1] ^[2] ^[5]
Molecular Formula	C ₉ H ₈ BrN	^[6]
Molecular Weight	210.07 g/mol	^[6]
IUPAC Name	3-(3-bromophenyl)propanenitrile	^[3]
Synonyms	3-(3-Bromophenyl)propionitrile, 2-(3-Bromophenyl)ethyl cyanide	^[1] ^[3]
Physical Form	Solid	
Boiling Point	326.9°C at 760 mmHg (Predicted)	^[7]
Flash Point	151.5°C (Predicted)	^[7]
InChI Key	DCQWMXLVAOMQAN- UHFFFAOYSA-N	
SMILES	<chem>C1=CC(=CC(=C1)Br)CCC#N</chem>	^[8]

Synthesis and Mechanistic Considerations

While multiple synthetic routes can be envisioned, a highly reliable and scalable approach for **3-(3-Bromophenyl)propanenitrile** involves a classical nucleophilic substitution pathway. This strategy is predicated on the availability of the corresponding phenethyl bromide precursor and its reaction with a cyanide salt. The choice of this method is based on its high efficiency, operational simplicity, and the predictable reactivity of the starting materials.

Proposed Synthetic Workflow

The logical two-step synthesis starts from commercially available 3-bromophenylethanol.



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Caption: Proposed two-step synthesis of **3-(3-Bromophenyl)propanenitrile**.

Detailed Experimental Protocol (Self-Validating System)

Step 1: Synthesis of 1-Bromo-3-(2-bromoethyl)benzene

- **Reactor Setup:** A dry, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere (N₂ or Ar) is charged with 3-bromophenylethanol (1.0 eq) dissolved in a suitable anhydrous solvent (e.g., dichloromethane or diethyl ether).
- **Reagent Addition:** The solution is cooled to 0°C in an ice bath. Phosphorus tribromide (PBr₃, ~0.4 eq) is added dropwise via the dropping funnel, maintaining the internal temperature below 10°C. Causality: The dropwise addition at low temperature is critical to control the exothermic reaction and prevent side product formation.
- **Reaction:** After the addition is complete, the ice bath is removed, and the mixture is stirred at room temperature for 2-4 hours or until TLC/GC-MS analysis shows complete consumption of the starting alcohol.
- **Workup & Purification:** The reaction is carefully quenched by pouring it over ice water. The organic layer is separated, washed sequentially with saturated NaHCO₃ solution and brine, dried over anhydrous MgSO₄, filtered, and concentrated under reduced pressure to yield the crude 1-bromo-3-(2-bromoethyl)benzene, which can be used directly or purified by vacuum distillation.

Step 2: Synthesis of **3-(3-Bromophenyl)propanenitrile** (CAS: 376646-63-8)

- **Reactor Setup:** A flask is charged with sodium cyanide (NaCN, 1.1 eq) and a polar aprotic solvent such as DMSO or acetone. Causality: Polar aprotic solvents are chosen because they solvate the cation (Na⁺) but not the nucleophile (CN⁻), enhancing the nucleophilicity of the cyanide ion for an efficient S_N2 reaction.
- **Reagent Addition:** The crude 1-bromo-3-(2-bromoethyl)benzene (1.0 eq) from the previous step, dissolved in a minimal amount of the reaction solvent, is added to the cyanide

suspension.

- **Reaction:** The mixture is heated to 50-70°C and stirred vigorously for 6-12 hours. The reaction progress is monitored by TLC or GC-MS, looking for the disappearance of the dibromide intermediate.
- **Workup & Purification:** After cooling to room temperature, the reaction mixture is poured into water and extracted with ethyl acetate or diethyl ether. The combined organic extracts are washed thoroughly with water and brine to remove residual DMSO and inorganic salts. The organic layer is dried over anhydrous Na₂SO₄, filtered, and concentrated. The resulting crude product is purified by flash column chromatography on silica gel to afford pure **3-(3-Bromophenyl)propanenitrile**.

Spectroscopic Characterization and Analytical Protocols

While a dedicated analytical standard with full spectral data may not be readily available from all suppliers, the structure of **3-(3-Bromophenyl)propanenitrile** allows for a confident prediction of its key spectroscopic features. A robust quality control (QC) protocol would involve a combination of NMR, IR, and Mass Spectrometry.

Table 2: Predicted Spectroscopic Data

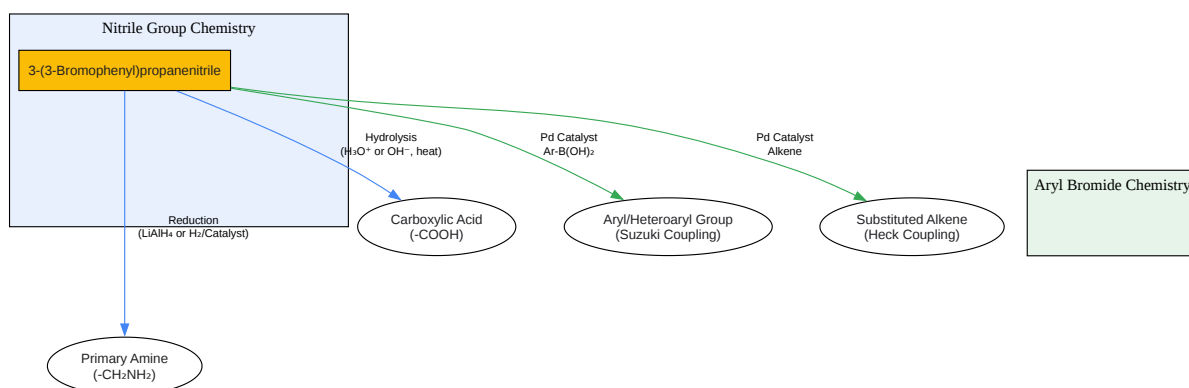
Technique	Feature	Predicted Chemical Shift / Value	Rationale
IR Spectroscopy	C≡N stretch	~2250 cm ⁻¹ (sharp, medium intensity)	This is a highly characteristic and diagnostically useful absorption for nitriles. [9]
C-Br stretch	600-800 cm ⁻¹	Typical region for aryl bromides.	
¹ H NMR	Aromatic Protons	δ 7.20 - 7.60 ppm (4H, multiplet)	Protons on the brominated benzene ring.
-CH ₂ -C≡N	δ ~2.6 ppm (2H, triplet)	Methylene group alpha to the electron-withdrawing nitrile group.	
Ar-CH ₂ -	δ ~2.9 ppm (2H, triplet)	Benzylic-type methylene group adjacent to the other CH ₂ group.	
¹³ C NMR	Nitrile Carbon (C≡N)	δ 115 - 120 ppm	Characteristic chemical shift for a nitrile carbon.[9]
Aromatic Carbons	δ 120 - 140 ppm (6C)	Includes the C-Br carbon at ~122 ppm and the substituted carbon at ~140 ppm.	
Aliphatic Carbons	δ ~20 ppm (-CH ₂ -CN), δ ~32 ppm (Ar-CH ₂ -)	Expected shifts for the two sp ³ hybridized carbons in the propyl chain.	

Mass Spec (EI)	Molecular Ion (M ⁺)	m/z 210/208	Isotopic pattern for one bromine atom (¹⁹ Br/ ⁸¹ Br) provides definitive evidence of its presence.
Key Fragment	m/z 182/184	Loss of the ethyl group (-C ₂ H ₄) via McLafferty rearrangement is possible.	

Applications in Medicinal Chemistry and Drug Discovery

The true value of **3-(3-Bromophenyl)propanenitrile** lies in its capacity as a versatile intermediate. The bromine and nitrile functionalities are orthogonal handles for a diverse array of chemical transformations, making it a powerful scaffold for building molecular complexity.

Key Synthetic Transformations



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- To cite this document: BenchChem. [3-(3-Bromophenyl)propanenitrile CAS number]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1273805/docs#3-3-bromophenyl-propanenitrile-cas-number\]](https://www.benchchem.com/product/b1273805/docs#3-3-bromophenyl-propanenitrile-cas-number)

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